

Application Notes: Quantifying Apoptosis Induction by WM-3835 Using a TUNEL Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WM-3835

Cat. No.: B8140561

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

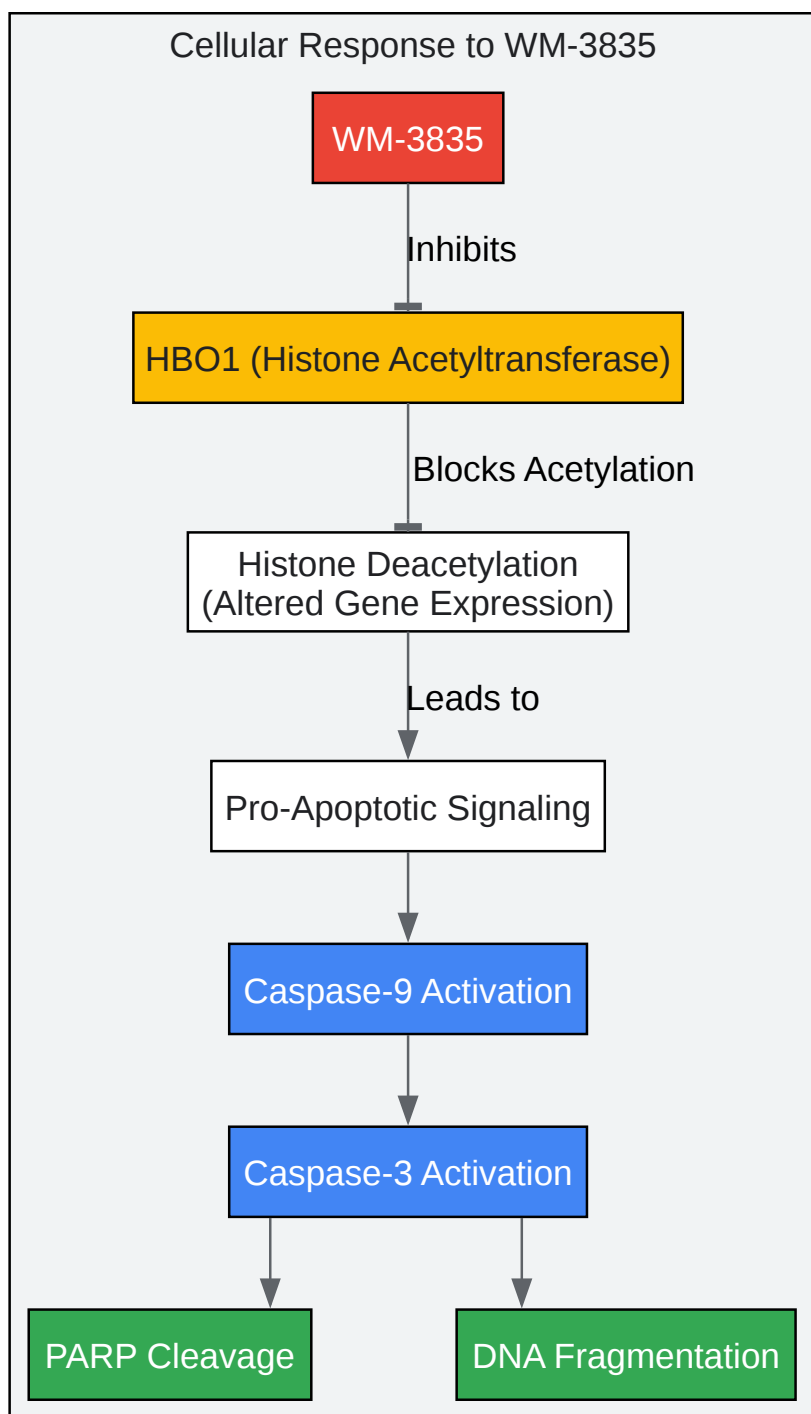
WM-3835 is a potent and specific small molecule inhibitor of the histone acetyltransferase HBO1 (KAT7 or MYST2).[1] Inhibition of HBO1 has been shown to suppress the proliferation of various cancer cells, including osteosarcoma and castration-resistant prostate cancer (CRPC), primarily by inducing apoptosis.[1][2][3][4] Apoptosis, or programmed cell death, is a critical process for tissue homeostasis, and its dysregulation is a hallmark of cancer. A key biochemical indicator of late-stage apoptosis is the extensive fragmentation of genomic DNA by cellular endonucleases.[5][6][7]

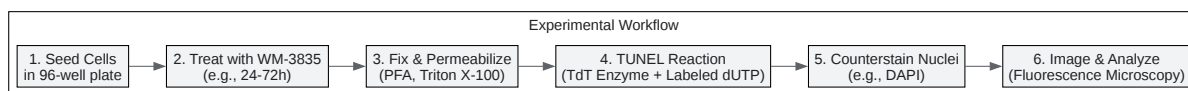
The Terminal deoxynucleotidyl transferase (TdT) dUTP Nick-End Labeling (TUNEL) assay is a widely used and robust method for detecting this DNA fragmentation in situ.[6][8] The assay relies on the TdT enzyme to catalyze the addition of labeled dUTPs to the 3'-hydroxyl (3'-OH) ends of cleaved DNA fragments.[6][9] This allows for the specific identification and quantification of apoptotic cells, either through fluorescence microscopy or flow cytometry.[5][7]

These application notes provide a detailed protocol for treating cultured cancer cells with **WM-3835** and subsequently quantifying the apoptotic response using a fluorescent TUNEL assay.

Mechanism of WM-3835-Induced Apoptosis

WM-3835 induces apoptosis by inhibiting the enzymatic activity of HBO1.[1] HBO1 is a histone acetyltransferase that primarily acetylates H3 and H4 histones, leading to changes in chromatin structure and gene expression.[3][4] Inhibition of HBO1 leads to a downstream cascade of events culminating in the activation of the intrinsic apoptosis pathway. This process involves the activation of key executioner caspases, such as caspase-3 and caspase-9, and the cleavage of poly (ADP-ribose) polymerase (PARP).[2][3] The activation of these caspases is the primary mechanism of **WM-3835**-induced cytotoxicity.[2] The subsequent activation of endonucleases results in the DNA fragmentation detected by the TUNEL assay.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A first-in-class HBO1 inhibitor WM-3835 inhibits castration-resistant prostate cancer cell growth in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. thno.org [thno.org]
- 4. The histone acetyltransferase HBO1 functions as a novel oncogenic gene in osteosarcoma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Analysis of apoptosis by cytometry using TUNEL assay - PMC [pmc.ncbi.nlm.nih.gov]
- 6. TUNEL assay - Wikipedia [en.wikipedia.org]
- 7. info.gbiosciences.com [info.gbiosciences.com]
- 8. Apoptosis Quantification in Tissue: Development of a Semi-Automatic Protocol and Assessment of Critical Steps of Image Processing - PMC [pmc.ncbi.nlm.nih.gov]
- 9. TUNEL Apoptosis Assay (Fluorescent) - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- To cite this document: BenchChem. [Application Notes: Quantifying Apoptosis Induction by WM-3835 Using a TUNEL Assay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8140561#using-wm-3835-in-a-tunel-assay-for-apoptosis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com